

Application Notes and Protocols: Phase Transfer Catalysis in the Synthesis of Allyl Phenoxyacetate

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Compound of Interest

Compound Name: *Allyl phenoxyacetate*

Cat. No.: *B160265*

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Introduction

The synthesis of **allyl phenoxyacetate**, a compound with applications in the fragrance and pharmaceutical industries, can be efficiently achieved through O-alkylation of a phenoxyacetate precursor. Phase transfer catalysis (PTC) has emerged as a powerful methodology for this transformation. PTC facilitates the reaction between reactants in immiscible phases, typically an aqueous phase and an organic phase.^[1] This is accomplished by a phase transfer catalyst, often a quaternary ammonium salt, which transports a reactant from the aqueous phase to the organic phase where the reaction occurs.^{[1][2]} This technique offers several advantages, including milder reaction conditions, increased reaction rates, higher yields, and the use of inexpensive and environmentally benign reagents and solvents like water.^{[3][4][5]}

This application note provides a detailed protocol for the synthesis of **allyl phenoxyacetate** utilizing a phase transfer-catalyzed reaction between sodium phenoxyacetate and allyl chloride. The process begins with the formation of sodium phenate, followed by its reaction with sodium chloroacetate to yield sodium phenoxyacetate. The final step involves the phase transfer-catalyzed alkylation with allyl chloride to produce the desired **allyl phenoxyacetate**.^[6]

Quantitative Data Summary

The following table summarizes the quantitative parameters for the synthesis of **allyl phenoxyacetate** via phase transfer catalysis, derived from representative examples.^[6]

Parameter	Value (Example 1)	Value (Example 2)	Value (Example 3)
Starting Material	Phenol	Phenol	Phenol
Phenol (moles)	1	1	1
Caustic Soda (moles)	1.2	1	1.5
Sodium Chloroacetate (moles)	1	1.2	1.5
Allyl Chloride (moles)	Not specified	2	Not specified
Phase Transfer Catalyst	Benzyltriethylammonium chloride	Benzyltriethylammonium chloride	Not specified
Catalyst Loading (g)	Not specified	7.52	Not specified
Solvent	Toluene	Toluene	Toluene
Reaction Conditions			
Sodium Phenate Formation Temp.	80-90°C	80-90°C	80-90°C
Sodium Phenate Formation Time	2 hours	1 hour	3 hours
Sodium Phenoxyacetate Formation	Reflux	Reflux	Reflux
Sodium Phenoxyacetate Formation Time	4 hours	3 hours	5 hours
Allylation Reaction Time	Not specified	6-10 hours	Not specified
Yield	>90% (general claim) ^[6]	Not specified	Not specified

Experimental Protocol

This protocol details the synthesis of **allyl phenoxyacetate** using phase transfer catalysis.

Step 1: Synthesis of Sodium Phenate

- To a reaction flask, add 94g (1 mol) of phenol, 48g (1.2 mol) of caustic soda, and 195g of water.[\[6\]](#)
- Heat the mixture to 80-90°C with stirring and maintain for 2 hours.[\[6\]](#)
- Remove approximately 100g of water under normal pressure.[\[6\]](#)
- Cool the mixture to 50°C and add 500g of toluene.[\[6\]](#)
- Heat the mixture to remove the remaining water azeotropically with toluene to obtain a toluene suspension of sodium phenate.[\[6\]](#)

Step 2: Synthesis of Sodium Phenoxyacetate

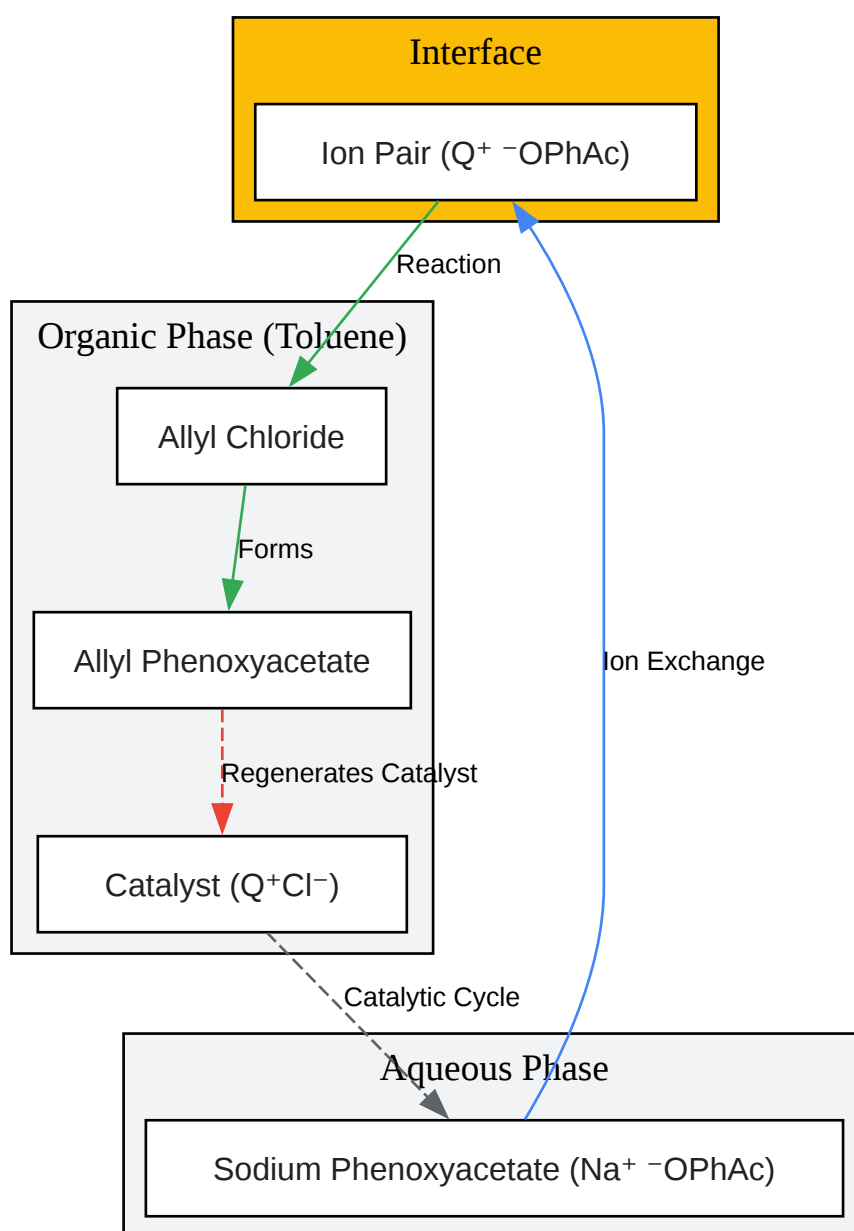
- To the toluene suspension of sodium phenate, add 116.5g (1 mol) of sodium chloroacetate.[\[6\]](#)
- Heat the mixture to reflux and maintain for 4 hours to obtain a toluene suspension of sodium phenoxyacetate.[\[6\]](#)

Step 3: Synthesis of **Allyl Phenoxyacetate**

- To the toluene suspension of sodium phenoxyacetate, add 153g (2 mol) of allyl chloride and 7.52g of benzyltriethylammonium chloride as the phase transfer catalyst.[\[6\]](#)
- Heat the mixture to reflux and maintain for 6-10 hours. The reaction progress can be monitored by Gas Chromatography (GC) analysis of the allyl chloride content.[\[6\]](#)
- Once the reaction is complete, cool the mixture.[\[6\]](#)
- Filter the mixture to remove the catalyst and the sodium chloride byproduct.[\[6\]](#)

- The filtrate contains the crude product in toluene. Recover the excess allyl chloride and toluene under normal pressure.[\[6\]](#)
- Purify the crude product by vacuum rectification to obtain the final **allyl phenoxyacetate** product.[\[6\]](#)

Diagrams



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